

# Application Notes: In Vivo Efficacy of S55746 in Mouse Xenograft Models

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## Compound Focus: s55746

CAS No.: 1448525-91-4

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**Compound:** S55746 (also known as BCL201), a novel, orally active, and selective BCL-2 inhibitor [1] [2] [3]. **Mechanism of Action:** S55746 is a BH3-mimetic that selectively binds to the hydrophobic groove of BCL-2, displacing pro-apoptotic proteins to initiate mitochondrial apoptosis in hematological tumor cells [1] [4]. Its high selectivity for BCL-2 over BCL-XL is crucial for its minimal platelet toxicity [1].

**In Vivo Efficacy and Safety Profile** In vivo studies demonstrated that S55746, administered orally once daily, achieved **robust anti-tumor efficacy** in two disseminated hematological xenograft models (RS4;11 and Toledo) established in female SCID mice [1] [4]. The treatment was **well-tolerated**, with no observed weight loss or changes in animal behavior, indicating a favorable safety profile [1] [2].

The table below summarizes the key quantitative data from the in vivo study:

Parameter	Details
Animal Model	Female SCID mice [4]
Tumor Models	RS4;11 (acute lymphoblastic leukemia) and Toledo (lymphoma) xenografts [1] [4]
Dosages	25 mg/kg and 100 mg/kg [4]
Route	Oral (p.o.) [1] [4]

Parameter	Details
Dosing Frequency	Once daily [1]
Efficacy Outcome	Robust anti-tumor efficacy in both models [1] [4]
Tolerability	No weight loss or change in behavior [1] [2]
BCL-2 Affinity (Ki)	1.3 nM [1] [4]
Selectivity	70 to 400-fold selectivity for BCL-2 over BCL-XL; no significant binding to MCL-1 or BFL-1 [1] [4]

## Experimental Protocol: Oral Dosing in Mouse Xenograft Models

**1. Objective** To evaluate the in vivo anti-tumor efficacy and tolerability of **S55746** via oral administration in mouse models of hematological malignancies.

### 2. Materials

- **Test Compound:** **S55746** [4].
- **Animals:** Female SCID mice (e.g., 6-8 weeks old) [4].
- **Cell Lines:** RS4;11 (BCL-2-dependent ALL) and Toledo (lymphoma) cells for xenograft establishment [1] [4].

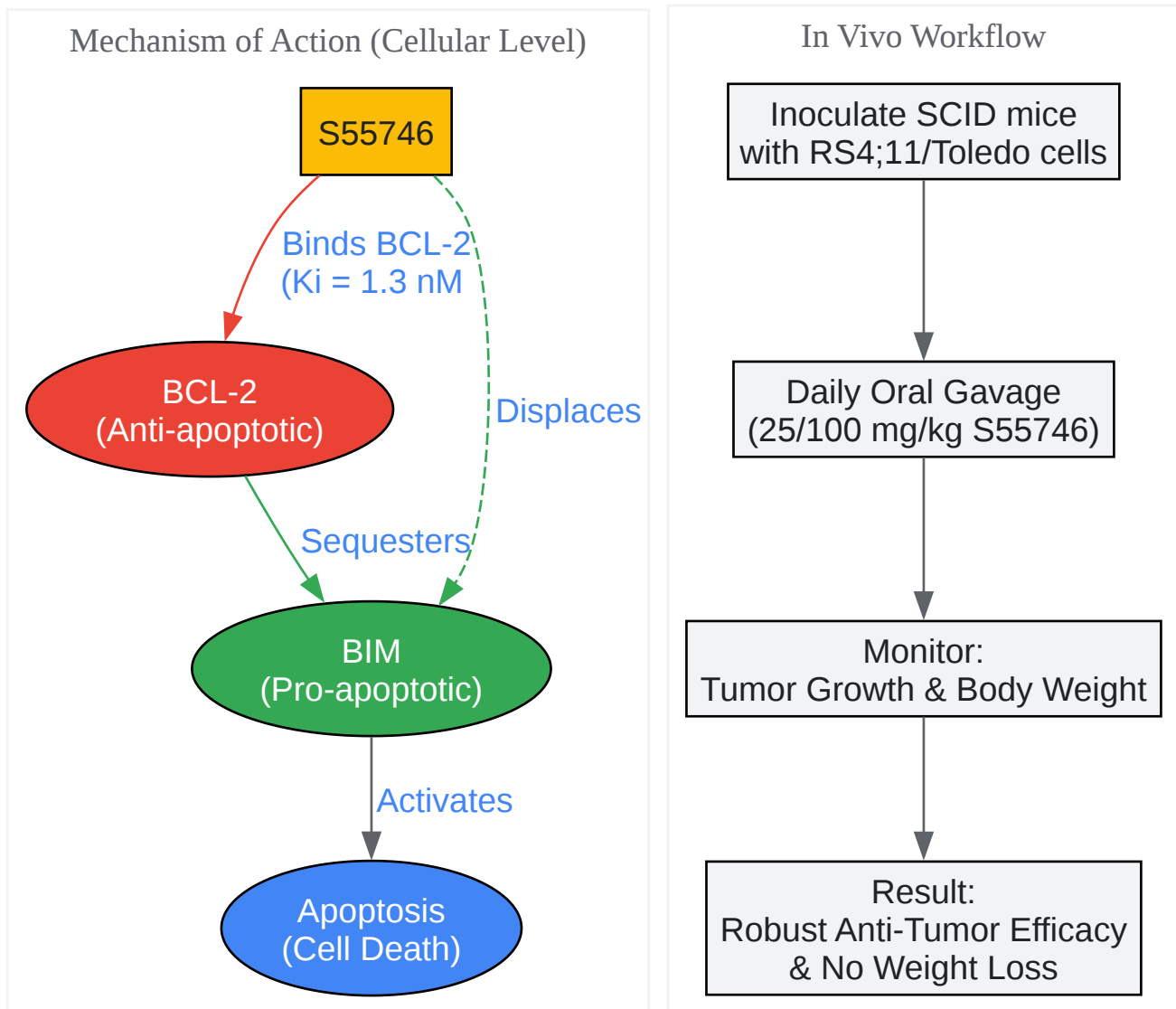
### 3. Methodology

- **Tumor Inoculation:** Establish disseminated xenograft models by inoculating mice with tumor cells [4].
- **Group Assignment:** Randomize tumor-bearing mice into treatment and control groups.
- **Dosing Formulation:** The specific formulation used for oral gavage in the study was not detailed in the available sources. For in vivo administration of **S55746**, Selleckchem provides suggested vehicle formulations, including a clear solution of 5% DMSO, 40% PEG300, 5% Tween-80, and 50% ddH<sub>2</sub>O, which yields a working concentration of 5 mg/mL (7.03 mM) [4]. **Note:** This is a vendor-suggested formulation, and its use in the cited publication is not confirmed.

- **Dosing Regimen:** Administer **S55746** orally at 25 mg/kg and 100 mg/kg once daily [1] [4]. The control group should receive the vehicle only.
- **Tumor Monitoring:** Monitor tumor growth/regression and overall animal health throughout the study.
- **Efficacy Endpoints:** Assess tumor burden and survival.
- **Tolerability Endpoints:** Record body weight and observe behavior daily [1].

## Mechanism of Action and Experimental Workflow

The following diagram illustrates the mechanism of **S55746** and the workflow of the in vivo experiment:



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*Mechanism of **S55746** action and in vivo workflow. **S55746** selectively inhibits BCL-2, promoting apoptosis in cancer cells. Oral administration in mouse models shows significant anti-tumor effects without toxicity.*

## Notes for Researchers

- **Formulation Consideration:** The provided formulation is a vendor suggestion. For a definitive protocol, consulting the original publication or subsequent studies for their specific formulation details is critical.
- **Model Justification:** The RS4;11 model was chosen for its documented dependence on BCL-2 for survival, making it a sensitive system for testing a BCL-2 selective inhibitor [1].
- **Safety Profile Confirmation:** The absence of thrombocytopenia (a common side effect of BCL-XL inhibitors) and weight loss underscores the compound's selectivity and tolerability [1] [2].

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## References

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4. S55746 | Bcl-2 inhibitor | Mechanism | Concentration [selleckchem.com]

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